

Foreword: Clarification of Chemical Identity

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Compound of Interest

Compound Name:	Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate
CAS No.:	62435-72-7
Cat. No.:	B1586513

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It is imperative to clarify that the chemical entity corresponding to CAS number 62435-72-7 is **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate**.^{[1][2][3][4]} The user's query referenced "6-acetyl-2,3,4,5-tetrahydropyridine," a well-known flavor compound, which is associated with different CAS numbers (primarily 27300-27-2 and its tautomer 25343-57-1).^{[5][6][7]} This guide will focus exclusively on the compound correctly identified by CAS number 62435-72-7, providing a comprehensive technical overview for researchers and drug development professionals.

Introduction and Overview

Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate is a furan derivative characterized by a dihydrofuran ring with methoxy groups at the 2 and 5 positions and a methyl carboxylate group at the 2-position.^[2] Its structure makes it a valuable intermediate in organic synthesis. This guide provides an in-depth analysis of its chemical properties, synthesis, reactivity, and potential applications, with a focus on its utility in a research and development context.

Physicochemical and Structural Data

A summary of the key physicochemical properties of **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

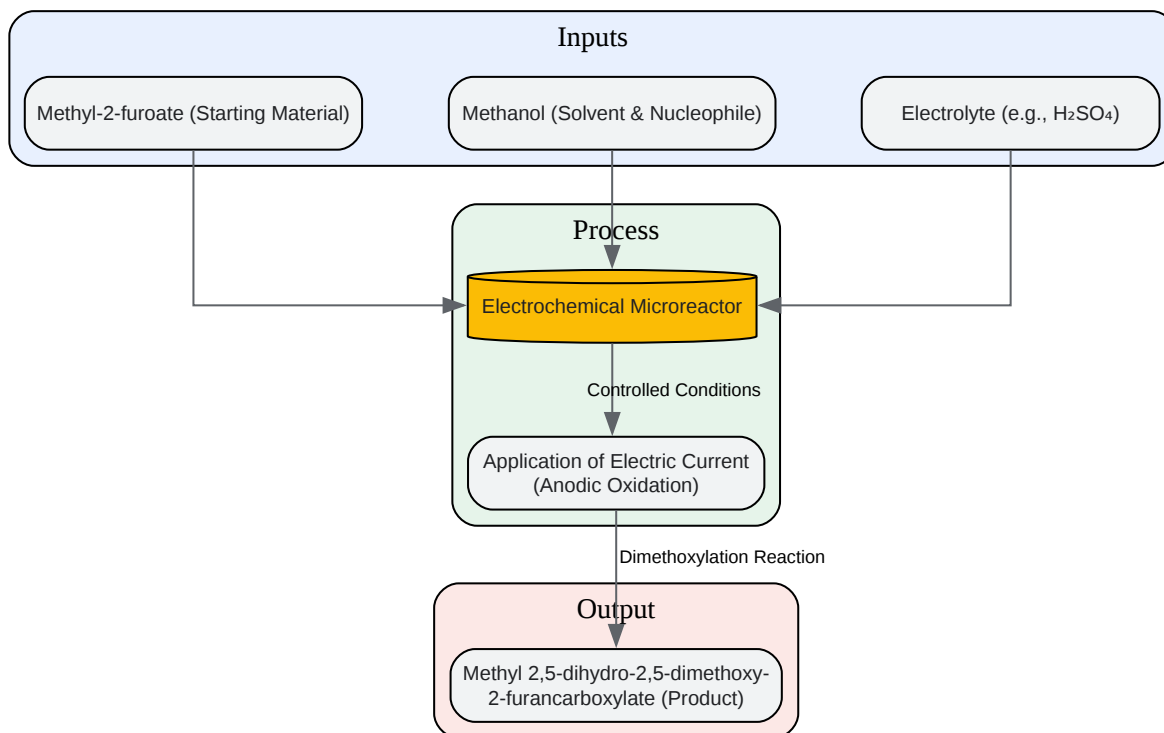
Property	Value	Source(s)
CAS Number	62435-72-7	[1][2][3][4][8]
Molecular Formula	C ₈ H ₁₂ O ₅	[2][3]
Molecular Weight	188.18 g/mol	[2][3]
IUPAC Name	methyl 2,5-dimethoxy-2,5-dihydrofuran-2-carboxylate	[2]
Synonyms	2-Furancarboxylic acid, 2,5-dihydro-2,5-dimethoxy-, methyl ester	[1]
Boiling Point	118-121 °C at 12 mm Hg	[2]
Density	1.175 g/mL at 25 °C	[2]
SMILES	<chem>COC1C=CC(O1)(C(=O)OC)OC</chem>	[2]
InChI Key	GHVXSSBZJZUDSO-UHFFFAOYSA-N	[2]

Synthesis and Manufacturing

The primary and most documented method for synthesizing **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate** is through the electrochemical dimethoxylation of methyl-2-furoate.[2] This process offers a direct and efficient route to the target molecule.

Electrochemical Dimethoxylation Workflow

The synthesis involves the oxidation of methyl-2-furoate at an anode in the presence of methanol. The methanol acts as both the solvent and the nucleophile, adding across the furan ring's double bonds upon oxidation. This reaction is often facilitated in an electrochemical microreactor for precise control over reaction conditions.[2]



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Caption: Workflow for the electrochemical synthesis of **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate**.

Experimental Protocol: Electrochemical Synthesis

The following is a representative, generalized protocol for the synthesis. Researchers should consult specific literature for detailed parameters.

- **Preparation of the Electrolytic Solution:** Dissolve methyl-2-furoate and a suitable supporting electrolyte (e.g., a small amount of sulfuric acid) in anhydrous methanol.
- **Setting up the Electrochemical Cell:** Introduce the solution into an undivided electrochemical cell or microreactor equipped with two graphite electrodes.

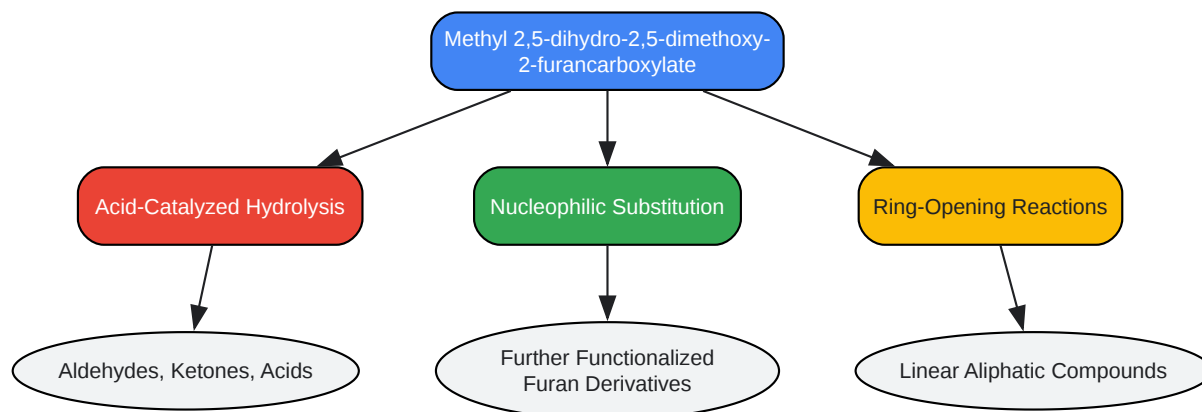
- **Electrolysis:** Apply a constant current or potential between the electrodes. The reaction progress can be monitored using techniques like Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Upon completion, neutralize the electrolyte if necessary. Remove the methanol under reduced pressure.
- **Purification:** The resulting crude product can be purified by vacuum distillation to yield the final **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate**.^[2]

Chemical Reactivity and Potential Applications

The reactivity of **Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate** is dictated by its functional groups: the acetal groups at positions 2 and 5, the ester, and the double bond within the dihydrofuran ring. These features make it a versatile building block in organic synthesis.

Key Chemical Reactions

- **Hydrolysis:** Under acidic conditions, the acetal and ester functionalities can be hydrolyzed. This can lead to the formation of corresponding acids, alcohols, and aldehydes, opening pathways to various other derivatives.
- **Nucleophilic Substitution:** The methoxy groups can potentially be displaced by other nucleophiles under specific conditions, allowing for further functionalization of the furan ring.
- **Ring-Opening Reactions:** The dihydrofuran ring can be opened under certain reductive or oxidative conditions to yield linear aliphatic compounds with multiple functional groups.



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Sources

- [1. angenechemical.com](http://angenechemical.com) [angenechemical.com]
- [2. Buy Methyl 2,5-dihydro-2,5-dimethoxy-2-furancarboxylate | 62435-72-7](http://smolecule.com) [smolecule.com]
- [3. chemscene.com](http://chemscene.com) [chemscene.com]
- [4. Page loading...](http://guidechem.com) [guidechem.com]
- [5. 6-Acetyl-2,3,4,5-tetrahydropyridine - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- [6. scribd.com](http://scribd.com) [scribd.com]
- [7. 2-Acetyl-1,4,5,6-tetrahydropyridine | C7H11NO | CID 520194 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [8. combi-blocks.com](http://combi-blocks.com) [combi-blocks.com]
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